

physical characteristics of 5-Iodo-dCTP

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Compound of Interest

Compound Name: 2'-Deoxy-5-iodocytidine 5'-
(tetrahydrogen triphosphate)

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An In-depth Technical Guide to the Physical Characteristics of 5-Iodo-dCTP This guide provides a comprehensive overview of the core physical and chemical properties of 5-Iodo-2'-deoxycytidine-5'-triphosphate (5-Iodo-dCTP), a modified nucleotide essential for various applications in molecular biology and drug development. The information is tailored for researchers, scientists, and professionals in the field, with a focus on quantitative data, experimental context, and practical handling.

Core Physical and Chemical Properties

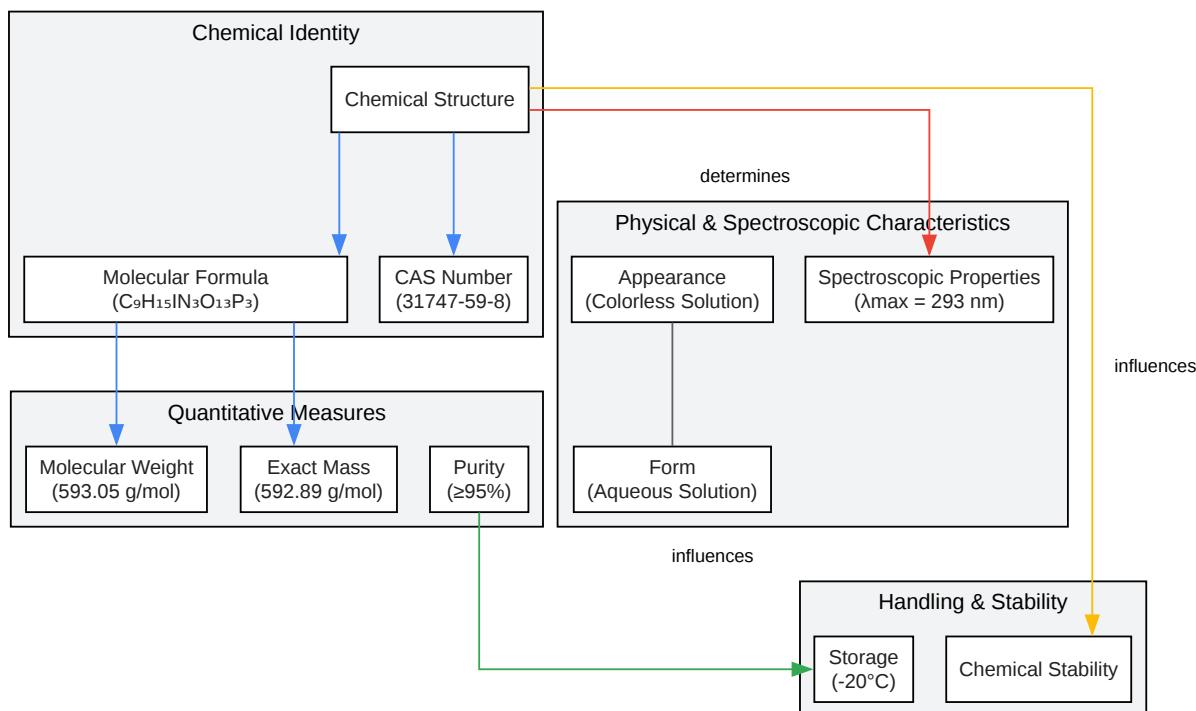
5-Iodo-dCTP is a halogenated analog of deoxycytidine triphosphate (dCTP), where an iodine atom replaces the hydrogen at the 5th position of the pyrimidine ring. This modification introduces unique properties that are leveraged in biochemical and cellular assays. The key physical characteristics are summarized below.

Data Presentation: Quantitative Properties of 5-Iodo-dCTP

Property	Value	Reference(s)
Molecular Formula	$C_9H_{15}IN_3O_{13}P_3$ (free acid)	[1] [2]
Molecular Weight	593.05 g/mol (free acid)	[1] [2]
Exact Mass	592.89 g/mol (free acid)	[1] [2]
CAS Number	31747-59-8	[1] [2]
Appearance	Colorless to slightly yellow solution in water	[1] [2]
Purity	$\geq 95\%$ (as determined by HPLC)	[1] [2]
Concentration	Typically supplied as a 10 mM - 11 mM solution	[1] [2]
pH	7.5 ± 0.5 (in solution)	[1] [2]
Spectroscopic Properties	λ_{max} : 293 nm ϵ : 5.7 L mmol ⁻¹ cm ⁻¹ (at λ_{max} , pH 7.5)	[1] [2]
Storage Conditions	Store at -20°C	[1] [2]
Shipping Conditions	Shipped on gel packs	[1] [2]
Shelf Life	12 months from date of delivery	[1] [2]
Stability	Short-term exposure (up to 1 week cumulative) to ambient temperature is possible. Stable in alkaline solutions, but undergoes degradation below pH 8.	[1] [2] [3]

Logical Relationships of Properties

The following diagram illustrates the interconnectedness of the fundamental properties of 5-Iodo-dCTP.

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Core properties of 5-Iodo-dCTP.

Experimental Protocols

The characterization of 5-Iodo-dCTP relies on standard analytical techniques in biochemistry and organic chemistry. Below are generalized methodologies for key experiments cited in product specifications.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

HPLC is the standard method for assessing the purity of nucleotides like 5-Iodo-dCTP, separating the triphosphate from its di- and monophosphate forms and other impurities.[\[1\]](#)[\[2\]](#)

Objective: To quantify the percentage of 5-Iodo-dCTP relative to other species.

Methodology:

- System: A biocompatible HPLC system, preferably with a metal-free or PEEK flowpath to prevent interactions with phosphate groups, is recommended.[\[4\]](#)
- Column: A reverse-phase C18 column or an ion-exchange column is typically used for nucleotide separation.[\[5\]](#)
- Mobile Phase: A gradient of a low-concentration ion-pairing agent (e.g., triethylammonium acetate) in an aqueous buffer (e.g., Tris-HCl) and an organic solvent like acetonitrile is common. Isocratic methods may also be developed.[\[5\]](#)
- Detection: UV detector set to the maximum absorbance wavelength (λ_{max}) of 5-Iodo-dCTP, which is 293 nm.[\[1\]](#)[\[2\]](#)
- Procedure:
 - Prepare a standard solution of 5-Iodo-dCTP of known concentration.
 - Inject the standard to determine its retention time.
 - Inject the sample to be analyzed.
 - The area under the peak corresponding to 5-Iodo-dCTP is compared to the total area of all peaks to calculate the purity percentage.

Determination of Spectroscopic Properties

UV-Vis spectrophotometry is used to determine the concentration and characteristic absorbance spectrum of 5-Iodo-dCTP.

Objective: To determine the maximum absorbance wavelength (λ_{max}) and the molar extinction coefficient (ϵ).

Methodology:

- System: A calibrated UV-Vis spectrophotometer.
- Solvent/Buffer: A buffer in which the compound is stable and that does not interfere with the measurement, typically Tris-HCl at pH 7.5.[1][2]
- Procedure:
 - Prepare a series of dilutions of a highly pure 5-Iodo-dCTP sample in the chosen buffer.
 - Measure the absorbance of each dilution across a wavelength scan (e.g., 220-350 nm) to identify the λ_{max} .
 - Measure the absorbance of each dilution at the determined λ_{max} (293 nm).
 - Plot absorbance versus concentration. According to the Beer-Lambert law ($A = \epsilon bc$), the slope of the resulting line will be the molar extinction coefficient (ϵ), given a path length (b) of 1 cm.

Experimental Workflow: Incorporation of 5-Iodo-dCTP in DNA Synthesis

5-Iodo-dCTP serves as a substrate for DNA polymerases and can be incorporated into DNA during enzymatic synthesis, such as in Polymerase Chain Reaction (PCR). This workflow is fundamental to its application in research.

The diagram below outlines the typical workflow for a PCR experiment designed to incorporate 5-Iodo-dCTP into a DNA amplicon.

Workflow for PCR-based incorporation of 5-Iodo-dCTP.

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